

Safety and handling precautions for **cis-1,4-Bis(aminomethyl)cyclohexane**

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Compound of Interest

Compound Name:	<i>cis-1,4-Bis(aminomethyl)cyclohexane</i>
Cat. No.:	B146450

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An In-depth Technical Guide to the Safe Handling of **cis-1,4-Bis(aminomethyl)cyclohexane**

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This guide provides comprehensive safety and handling protocols for **cis-1,4-Bis(aminomethyl)cyclohexane**, a cycloaliphatic diamine utilized by researchers and drug development professionals. As a reactive chemical intermediate, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This document moves beyond a simple recitation of safety data sheet (SDS) information, offering a synthesized perspective grounded in chemical principles to explain the causality behind essential safety measures.

Core Chemical and Physical Identity

cis-1,4-Bis(aminomethyl)cyclohexane (CAS No. for mixture: 2549-93-1) is a colorless to pale yellow liquid.^{[1][2][3][4]} Its structure, featuring two primary amine groups on a cyclohexane ring, dictates its chemical behavior, particularly its basicity and nucleophilicity. These functional groups are the primary drivers of its utility in synthesis, such as in the formation of polyamides and as an epoxy curing agent, but also the source of its corrosive hazards.^{[4][5]} Its physical properties are summarized in the table below.

Table 1: Physicochemical Properties of 1,4-Bis(aminomethyl)cyclohexane

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ N ₂	[2][6]
Molecular Weight	142.24 g/mol	[6][7]
Appearance	Colorless to Almost Colorless Clear Liquid	[2][8][9]
CAS Number	2549-93-1 (for cis/trans mixture)	[1][10]
Boiling Point	76°C @ 0.9 mmHg	[11]
Flash Point	106 - 107 °C (222.8 - 224.6 °F)	[1][2][12]
Density	~0.95 g/cm ³	[9]
Solubility	Likely mobile in the environment due to water solubility.	[1]

Hazard Identification and Toxicological Profile

This compound is classified as hazardous under the US OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] The primary hazards are associated with its corrosive nature and acute toxicity. The amine functional groups can cause severe chemical burns upon contact with skin and eyes.

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1][6][8][13]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.[10][13]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][8][13]
Acute Toxicity, Dermal	3 or 4	H311: Toxic in contact with skin. / H312: Harmful in contact with skin.[1][10][8]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[10]

Toxicological Insights:

- Corrosivity: The alkalinity of the amine groups makes the compound corrosive to tissues on contact.[14] This can lead to severe burns, deep ulcerations, and, in the case of eye contact, permanent damage including blindness.[1][14] The mechanism involves saponification of fats and extraction of essential membrane lipids, leading to rapid cell death.
- Acute Toxicity: The substance is harmful if ingested or absorbed through the skin.[1] Systemic effects following absorption can occur, though specific target organ toxicity is not fully detailed in available literature.[7] Inhalation of vapors or mists can cause severe irritation to the respiratory tract, characterized by coughing, shortness of breath, and potential tissue damage.[10][14]

Exposure Controls and Personal Protection

A multi-layered approach combining engineering controls and personal protective equipment (PPE) is essential for mitigating the risks associated with handling **cis-1,4-Bis(aminomethyl)cyclohexane**.

Engineering Controls

The primary objective of engineering controls is to isolate the handler from the chemical.

- Ventilation: All work must be conducted in a well-ventilated area.[7] A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.[14][15] Local exhaust ventilation should be used if a fume hood is not feasible.[13]
- Process Enclosure: For larger-scale operations, handling the product within a closed system is recommended to prevent any release into the work environment.[1][12]
- Safety Stations: Eyewash fountains and safety showers must be readily accessible and in close proximity to the workstation where the chemical is handled.[7][14]

Personal Protective Equipment (PPE)

PPE provides the final barrier between the researcher and the chemical. It must be selected based on the specific hazards of the material.

- Eye and Face Protection: Chemical safety goggles are mandatory.[1] Due to the severe corrosive potential, a full-face shield should be worn in conjunction with goggles, especially when there is a risk of splashing.[14][15]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).[15] Glove integrity should be checked before each use, and they should be changed immediately if contamination is suspected.
 - Lab Coat/Clothing: A lab coat is required.[15] For procedures with a higher risk of splashing, a chemical-resistant apron or full protective suit should be utilized.[14] Contaminated clothing must be removed immediately and washed before reuse.[1][10][14]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, a NIOSH/MSHA-approved respirator is required.[12] Recommended filter types include those for ammonia and organic ammonia derivatives (Type K, green) or a combination filter like ABEK.[1] Respirator use must comply with a formal respiratory protection program (e.g., OSHA 29 CFR 1910.134).[12]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to prevent accidents.

Handling

- Read and understand the Safety Data Sheet (SDS) before use.[10]
- Avoid all contact with skin, eyes, and clothing.[7][13]
- Do not breathe vapors or mists.[12][14]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][7][13]
- Keep containers tightly closed when not in use.[7][13]
- Use only in areas with adequate ventilation and engineering controls.[7]

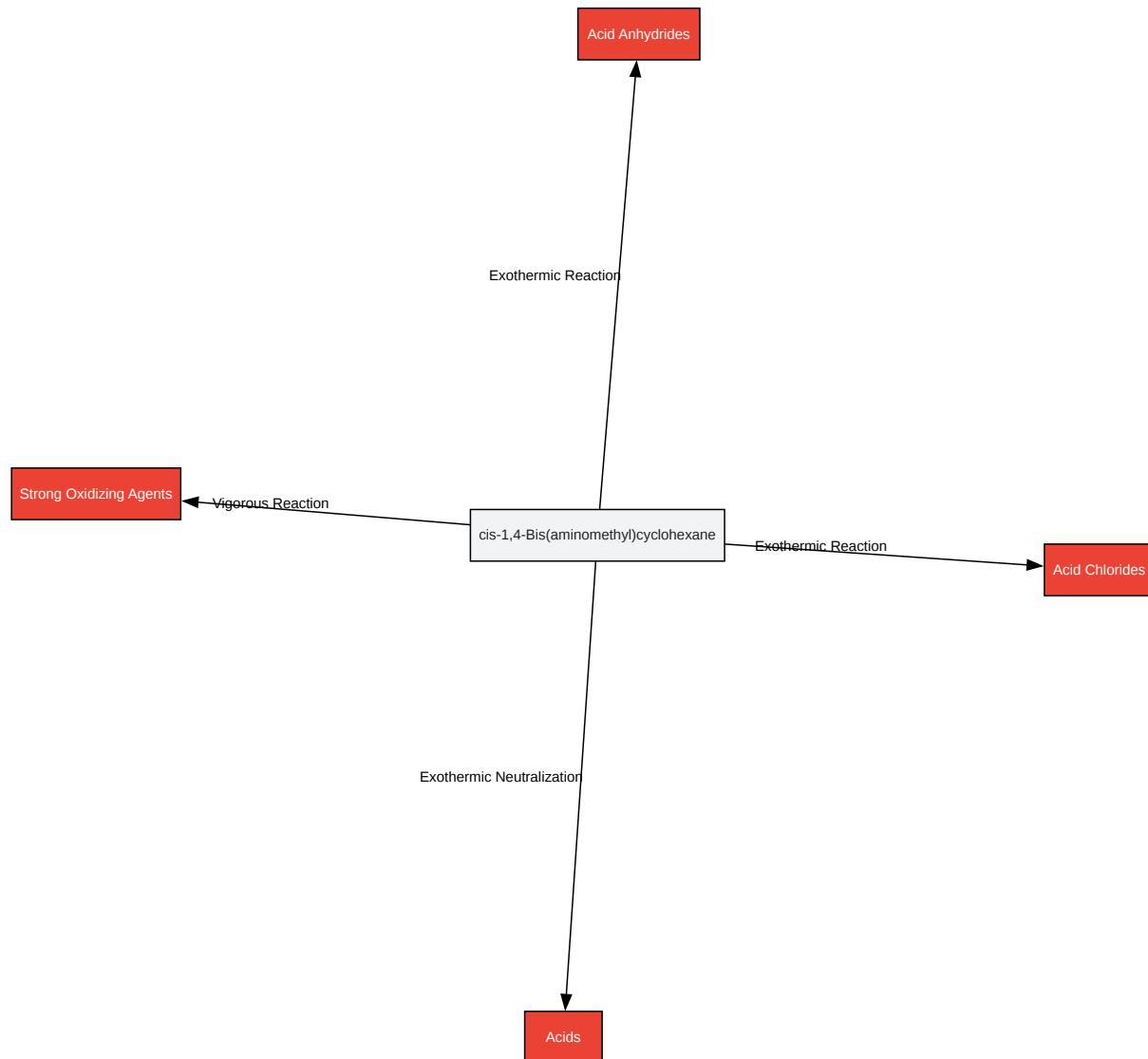
Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[7][13][14]
- Containers should be kept tightly closed.[7][13]
- The storage area should be secured and accessible only to authorized personnel ("Store locked up").[1][10][13]
- Avoid exposure to heat and sources of ignition.[1][14]

Chemical Incompatibilities

This compound can react vigorously and exothermically with certain classes of chemicals.

These reactions can generate heat and potentially toxic gases. The diagram below illustrates key incompatibilities.



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Caption: Chemical incompatibility chart.

Emergency Procedures

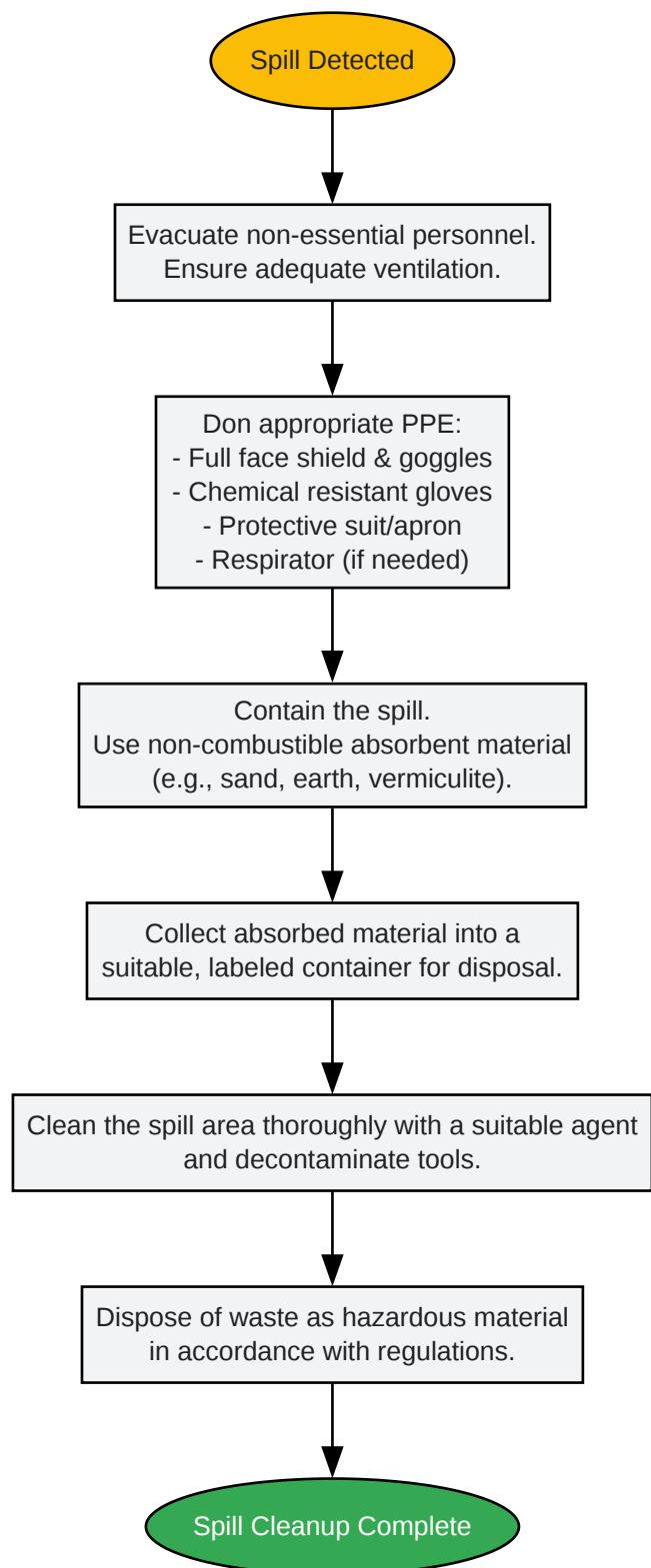
Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

- General Advice: Move the victim out of the dangerous area. Immediately call a POISON CENTER or doctor.[13] Show the safety data sheet to the medical personnel.[7]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1][13] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[10][12][14]
- Skin Contact: Immediately take off all contaminated clothing.[13] Rinse the affected skin with large amounts of water for at least 15 minutes, potentially under a safety shower.[7][13][14] Immediate medical attention is required.[12]
- Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][13] Hold eyelids apart to ensure complete irrigation.[12] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse mouth with water.[1][13] Do NOT induce vomiting.[8][13] Never give anything by mouth to an unconscious person.[10] Call a physician or poison control center immediately.[12]

Accidental Release and Spill Cleanup

In the event of a spill, follow a structured response protocol to ensure safety and minimize environmental contamination.



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Caption: Workflow for accidental spill response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[1][10][7]
- Unsuitable Extinguishing Media: Avoid using a solid water stream ("water jet") as it may scatter and spread the fire.[14]
- Specific Hazards: The compound is combustible. Thermal decomposition can produce toxic and irritating gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[1][7][12] Containers may explode when heated.
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[1][7][12]

Disposal Considerations

Disposal of **cis-1,4-Bis(aminomethyl)cyclohexane** and its containers must be handled as hazardous waste.

- Waste Classification: Chemical waste generators are required to determine if a discarded chemical is classified as hazardous waste.[1][7]
- Disposal Method: Disposal must be conducted through a licensed and approved waste disposal facility.[1][13] Do not allow the product to enter drains or waterways.[7]
- Regulatory Compliance: Adhere strictly to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1][7]

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